

Application Notes & Protocols: Studying 2-trans-4-cis-Decadienoyl-CoA Metabolism

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Compound of Interest

Compound Name: 2-trans-4-cis-Decadienoyl-CoA

Cat. No.: B1236386

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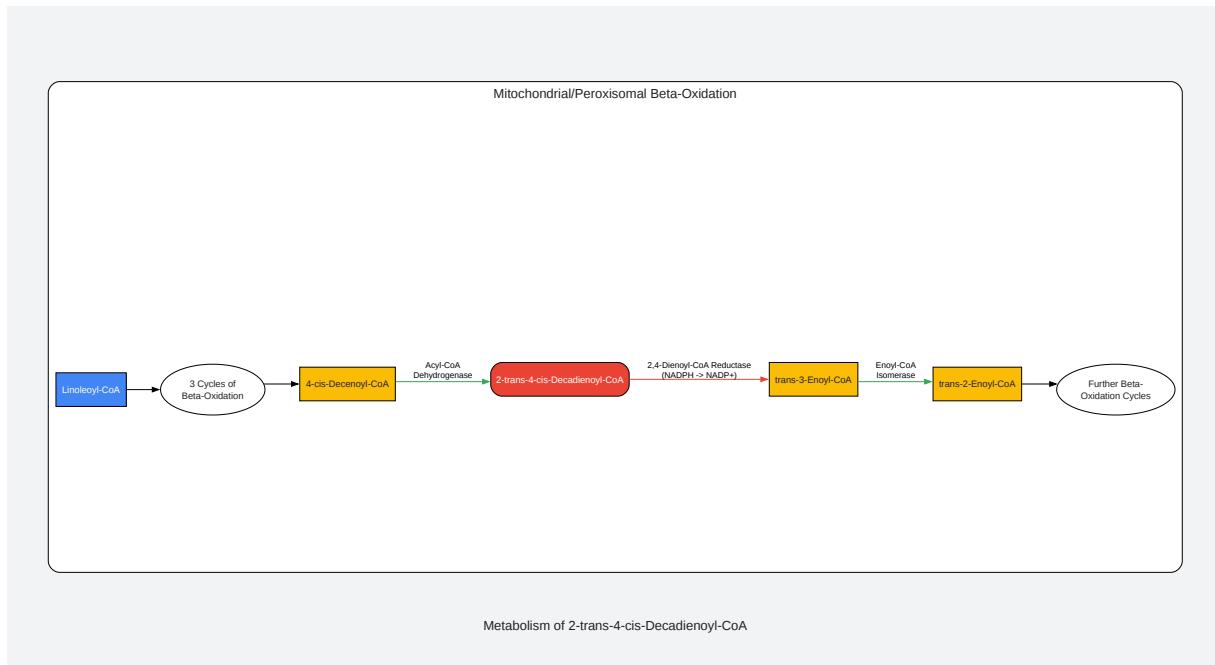
Audience: Researchers, scientists, and drug development professionals.

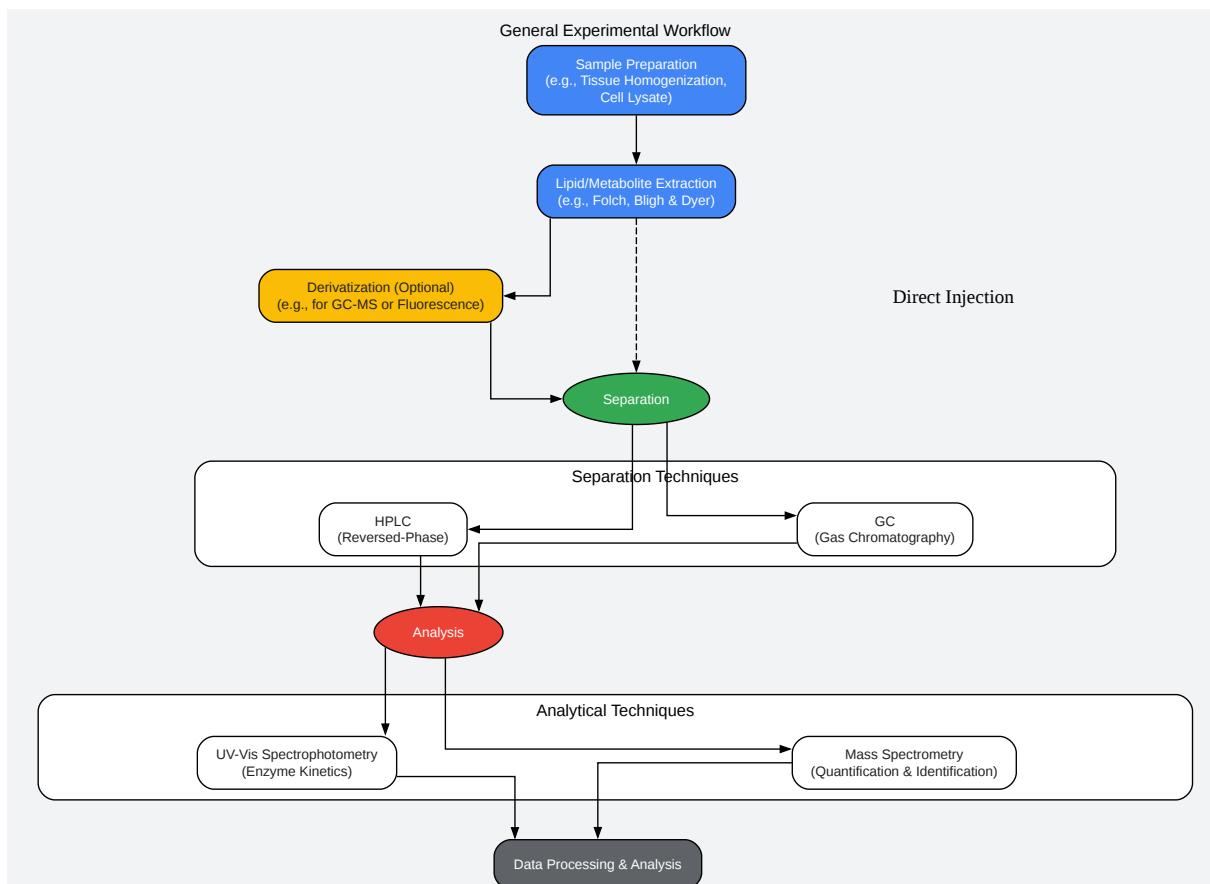
Introduction: The metabolism of polyunsaturated fatty acids (PUFAs) is a critical process for energy homeostasis.^[1] During the beta-oxidation of PUFAs with double bonds at even-numbered carbons, such as linoleic acid, standard beta-oxidation enzymes are insufficient.^[2] ^[3] The pathway generates intermediate structures, including **2-trans-4-cis-decadienoyl-CoA**, which require specialized auxiliary enzymes for further processing.^[4] This intermediate is formed from the dehydrogenation of 4-cis-decenoyl-CoA.^[4]^[5] The key enzyme responsible for its metabolism is 2,4-dienoyl-CoA reductase (DECR), which reduces the intermediate to trans-3-enoyl-CoA.^[1]^[6]^[7] This step is considered rate-limiting in the beta-oxidation of polyunsaturated fatty acids.^[6] Understanding the kinetics and regulation of this pathway is crucial, as defects, such as 2,4-dienoyl-CoA reductase deficiency, can lead to severe metabolic disorders.^[8]^[9]

These application notes provide an overview of the primary experimental techniques used to investigate the metabolism of **2-trans-4-cis-decadienoyl-CoA**, with detailed protocols for enzyme activity assays and metabolite quantification.

Metabolic Pathway and Key Enzymes

The degradation of PUFAs occurs in both mitochondria and peroxisomes.^[7]^[10]^[11] The pathway involves the core beta-oxidation cycle supplemented by auxiliary enzymes to handle non-standard double bond configurations.^[1]^[3] The metabolism of **2-trans-4-cis-decadienoyl-CoA** is a central part of this process.





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